

The Chemical Architecture of Dimethoate: A Technical Guide

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Compound of Interest

Compound Name: *Dimex*

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Dimethoate, a widely utilized organophosphate insecticide, is chemically identified as O,O-dimethyl S-[2-(methylamino)-2-oxoethyl] phosphorodithioate.^[1] This guide provides a comprehensive overview of its chemical structure, properties, and the methodologies used for its synthesis and characterization, tailored for a technical audience.

Chemical Identity and Physicochemical Properties

The fundamental structural and physical characteristics of Dimethoate are summarized below. These properties are crucial for understanding its behavior in biological and environmental systems.

Table 1: Chemical Identifiers for Dimethoate

Identifier	Value
IUPAC Name	O,O-dimethyl S-[2-(methylamino)-2-oxoethyl] phosphorodithioate[1]
SMILES String	<chem>CNC(=O)CSP(=S)(OC)OC</chem> [1]
InChI Key	MCWXGJITAZMZEV-UHFFFAOYSA-N[1]
Molecular Formula	C5H12NO3PS2[1]
CAS Number	60-51-5[1]

Table 2: Physicochemical Properties of Dimethoate

Property	Value
Molar Mass	229.26 g/mol [1]
Appearance	Grey-white crystalline solid[1]
Density	1.3 g/cm ³ (solid)[1]
Melting Point	43 to 45 °C[1]
Boiling Point	117 °C at 10 Pa[1]
Solubility in Water	2.5 g/100 mL[1]

Synthesis and Structural Elucidation: Experimental Protocols

The synthesis and structural confirmation of Dimethoate involve specific chemical reactions and analytical techniques.

Synthesis of Dimethoate

A common industrial synthesis of Dimethoate involves a multi-step process. The following protocol is based on established methodologies:

- **Formation of O,O-dimethyl phosphorodithioate:** Phosphorus pentasulfide is reacted with methanol. This reaction is typically carried out in the presence of a catalyst. The resulting O,O-dimethyl phosphorodithioate is then converted to its sodium salt.
- **Reaction with N-methyl-2-chloroacetamide:** The sodium salt of O,O-dimethyl phosphorodithioate is reacted with N-methyl-2-chloroacetamide. This reaction is often performed in a continuous reactor system to generate the crude Dimethoate.
- **Purification:** The crude product is then purified, commonly through reduced pressure distillation, to yield the final Dimethoate product.[2]

Structural Characterization Protocols

The confirmation of the chemical structure of synthesized Dimethoate is achieved through various spectroscopic methods.

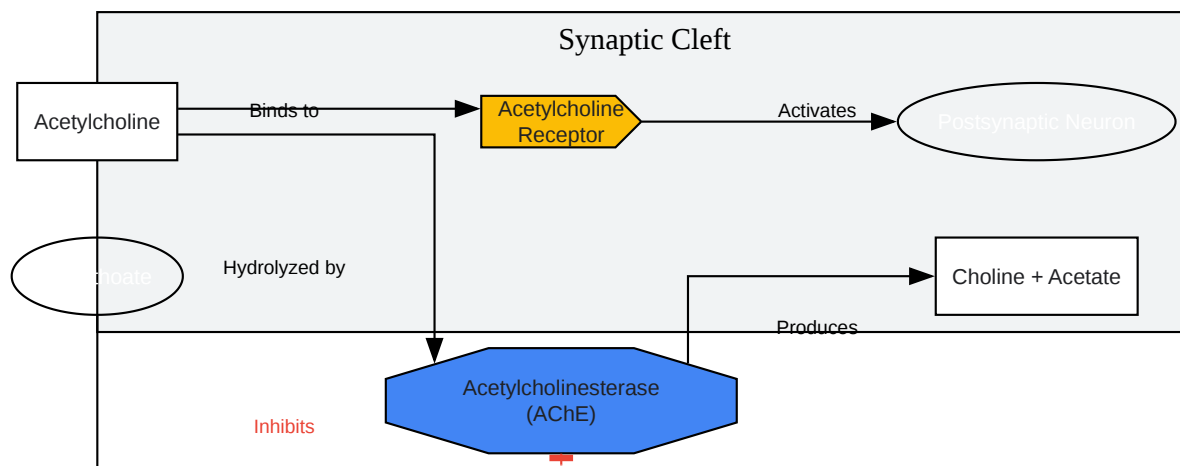
- **Mass Spectrometry (MS):** Electron ionization mass spectrometry (EI-MS) of Dimethoate typically shows a molecular ion peak corresponding to its molecular weight. Fragmentation patterns can be analyzed to confirm the presence of key structural motifs.
- **Infrared (IR) Spectroscopy:** Fourier-transform infrared (FTIR) spectroscopy reveals characteristic absorption bands for the functional groups present in Dimethoate. Key expected peaks would include those for P=S, P-O-C, C=O (amide), and N-H bonds.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy provides detailed information about the chemical environment of the hydrogen and carbon atoms in the molecule, allowing for a complete structural assignment.

Mechanism of Action and Metabolism

Dimethoate exerts its insecticidal effect by inhibiting the enzyme acetylcholinesterase (AChE), a critical component of the nervous system.[1] Its metabolism in biological systems is a key factor in its toxicity.

Acetylcholinesterase Inhibition Pathway

The diagram below illustrates the mechanism by which Dimethoate disrupts nerve function.

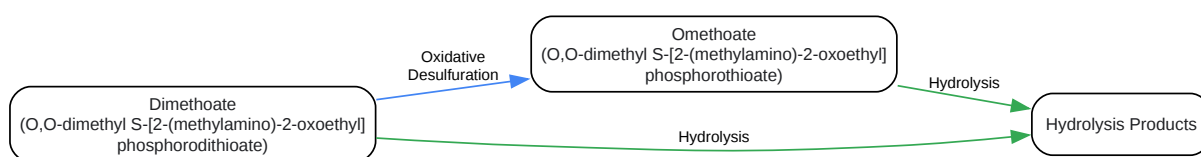


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Caption: Mechanism of Acetylcholinesterase Inhibition by Dimethoate.

Metabolic Pathway of Dimethoate

Upon entering a biological system, Dimethoate undergoes metabolic transformation, primarily through oxidation, to its more potent and toxic metabolite, Omethoate.



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Caption: Metabolic Pathway of Dimethoate to Omethoate.

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References

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